Propyl Stearate: A Promising Phase Change Material for Thermal Energy Storage

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Compound of Interest

Compound Name:	*Propyl stearate*
CAS No.:	*3634-92-2*
Cat. No.:	*B1217370*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Propyl stearate, a fatty acid ester, is emerging as a compelling phase change material (PCM) for thermal energy storage applications. Its appeal lies in a favorable melting point for low-temperature heat storage, high latent heat capacity, chemical stability, and its derivation from renewable resources. This document provides a comprehensive overview of **propyl stearate**'s thermophysical properties, detailed protocols for its synthesis and characterization, and a visual representation of its application workflow.

Thermophysical Properties of **Propyl Stearate**

The efficiency of a PCM is determined by its thermal properties. **Propyl stearate** exhibits characteristics that make it a suitable candidate for applications such as passive temperature regulation in buildings, thermal protection of sensitive electronic components, and in drug

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delivery systems requiring controlled temperature profiles. A summary of its key thermophysical properties is presented in the table below.

Property	Value	Unit
Melting Point	28.9[1]	°C
Latent Heat of Fusion (calculated)	151.3	J/g
Molecular Weight	326.56[2]	g/mol
Thermal Conductivity (Solid, estimated)	~0.35	W/m·K
Thermal Conductivity (Liquid, estimated)	~0.15	W/m·K
Specific Heat Capacity (Liquid, estimated)	~1.99	J/g·°C

Note: The latent heat of fusion was calculated from the reported molar heat of fusion of 49.41 kJ/mol. Experimental values for thermal conductivity and specific heat capacity of pure **propyl stearate** are not readily available in the literature; the provided values are estimations based on similar long-chain fatty acids and their esters.

Experimental Protocols

I. Synthesis of **Propyl Stearate** via Fischer Esterification

This protocol details the synthesis of **propyl stearate** from stearic acid and propanol using an acid catalyst.

Materials:

- Stearic acid
- Propanol
- Sulfuric acid (concentrated) or other suitable acid catalyst

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- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Hexane (or other suitable solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve a known amount of stearic acid in an excess of propanol. A molar ratio of 1:3 to 1:5 (stearic acid to propanol) is recommended to drive the equilibrium towards the product.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux temperature with continuous stirring. The reaction is typically carried out for 4-6 hours.
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water and 5% sodium bicarbonate solution to neutralize the acid catalyst.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the drying agent and remove the excess propanol and solvent using a rotary evaporator.

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- The resulting product is **propyl stearate**. Purity can be assessed using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.

II. Characterization of Thermophysical Properties

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Crimper for sealing pans

Procedure:

- Calibrate the DSC instrument for temperature and heat flow using standard reference materials (e.g., indium).
- Accurately weigh 5-10 mg of the synthesized **propyl stearate** into a hermetic aluminum pan and seal it. An empty sealed pan is used as a reference.
- Place the sample and reference pans in the DSC cell.
- Heat the sample at a controlled rate (e.g., 5-10 °C/min) under an inert nitrogen atmosphere.
- The temperature is ramped to a point above the expected melting temperature of **propyl stearate**.
- Cool the sample at the same controlled rate to a temperature below its expected freezing point.
- The melting temperature (onset and peak) and the latent heat of fusion are determined from the endothermic peak of the heating curve. The freezing temperature and latent heat of solidification are determined from the exothermic peak of the cooling curve.

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The T-history method is a transient technique used to determine the thermal conductivity of PCMs by analyzing the temperature evolution of the material during cooling.

Apparatus:

- Test tube or other suitable container
- Temperature sensor (e.g., thermocouple or Pt100)
- Data acquisition system
- Constant temperature bath

Procedure:

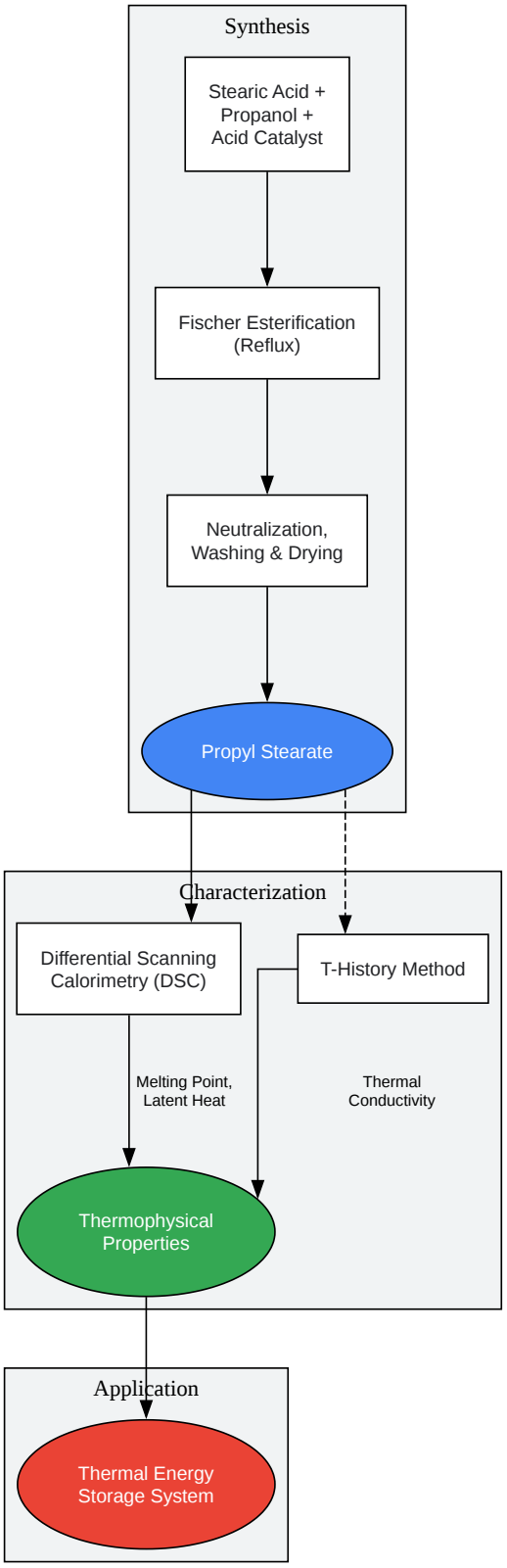
- Fill a test tube with the synthesized **propyl stearate** in its liquid state.
- Insert a temperature sensor into the geometric center of the PCM sample.
- Heat the sample in a constant temperature bath to a uniform temperature well above its melting point.
- Remove the test tube from the hot bath and expose it to a constant, lower ambient temperature (e.g., by placing it in a controlled temperature chamber or a large water bath).
- Record the temperature of the PCM as a function of time as it cools and solidifies.
- The thermal conductivity can be calculated from the cooling curve by analyzing the heat transfer during the solidification process. This typically involves numerical or analytical solutions to the heat conduction equation.

Visualizations

Experimental Workflow for **Propyl Stearate** as a PCM

The following diagram illustrates the key steps involved in the synthesis and characterization of **propyl stearate** for thermal energy storage applications.

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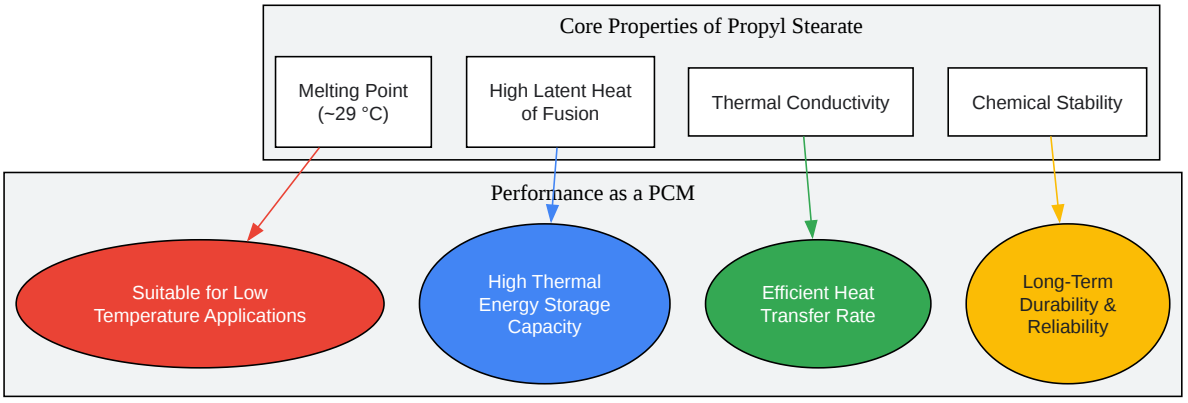
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Caption: Experimental workflow for **propyl stearate** as a PCM.

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Key Properties of **Propyl Stearate** for Thermal Energy Storage

This diagram highlights the logical relationships between the fundamental properties of **propyl stearate** and its suitability as a phase change material.



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Caption: Key properties of **propyl stearate** for thermal energy storage.

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